

An In-Depth Technical Guide to the Safe Handling of p-Tolyl Octanoate

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Compound of Interest

Compound Name: *p*-Tolyl octanoate

Cat. No.: B1582236

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **p-Tolyl octanoate** (CAS No. 59558-23-5), a chemical intermediate and fragrance ingredient. The information is compiled and synthesized from various reputable sources to ensure a thorough understanding of its properties and the necessary precautions for its use in a laboratory setting.

Chemical and Physical Properties

p-Tolyl octanoate, also known as p-cresyl octanoate or octanoic acid, 4-methylphenyl ester, is a combustible liquid with a floral, somewhat indolic odor.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **p-Tolyl Octanoate**

Property	Value	Source(s)
Molecular Formula	C15H22O2	[1]
Molecular Weight	234.33 g/mol	[1][2][3]
Appearance	Colorless to pale yellow oily liquid	[4]
Boiling Point	163°C	[4]
Flash Point	68°C (154°F) (Closed cup)	[4]
Solubility	Insoluble in water; soluble in alcohol and oils.	[4]

Toxicological Data

The toxicological profile of **p-Tolyl octanoate** indicates that it is harmful if swallowed and causes skin and serious eye irritation.[4] Detailed toxicity data is summarized in Table 2. It is important to note that under certain conditions (e.g., in the presence of acids, bases, or high temperatures), esters can hydrolyze to their constituent alcohol and carboxylic acid. In this case, **p-Tolyl octanoate** would hydrolyze to p-cresol and octanoic acid. Both of these hydrolysis products have their own toxicological profiles that should be considered, especially in the event of a spill or decomposition. p-Cresol is toxic if swallowed or in contact with skin and causes severe skin burns and eye damage.[5][6][7][8] Octanoic acid also causes severe skin burns and eye damage.[9][10]

Table 2: Toxicological Data for **p-Tolyl Octanoate**

Test	Species	Route	Result	Source(s)
Acute Oral Toxicity	Rat	Oral	LD50: Not available	
Skin Corrosion/Irritation	Rabbit	Dermal	Irritating to skin	[4]
Serious Eye Damage/Irritation	Rabbit	Ocular	Causes serious eye irritation	[4]
Genotoxicity	In vitro	-	Not expected to be genotoxic	[11]

Hazard Identification and GHS Classification

p-Tolyl octanoate is classified as a combustible liquid that causes skin and serious eye irritation.[4] The GHS hazard statements and precautionary statements are outlined below.

- Hazard Statements:
 - H227: Combustible liquid.[4]
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
- Precautionary Statements:
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4]
 - P264: Wash skin thoroughly after handling.[4]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[4]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[4]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[4]
- P370 + P378: In case of fire: Use foam, carbon dioxide, dry powder or water fog to extinguish.[4]
- P403 + P235: Store in a well-ventilated place. Keep cool.[4]
- P501: Dispose of contents/container in accordance with national regulations.[4]

Experimental Protocols for Safe Handling

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **p-Tolyl octanoate** to determine the appropriate PPE. The following are general recommendations:

- Eye and Face Protection: Chemical safety goggles are required. A face shield should be worn if there is a splash hazard.[6][12]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory. While specific glove compatibility data for **p-Tolyl octanoate** is limited, nitrile or neoprene gloves are generally recommended for handling esters and aromatic compounds.[13][14] Always inspect gloves for signs of degradation before use and replace them immediately if they become contaminated.
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or tasks with a high risk of splashing, chemical-resistant coveralls may be necessary.[5][6]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors. If engineering controls are not sufficient, a NIOSH-approved respirator with an organic vapor cartridge may be required.[15]

Handling and Storage Procedures



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Safe Handling Workflow for **p-Tolyl Octanoate**

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the supplier's label is intact and legible.

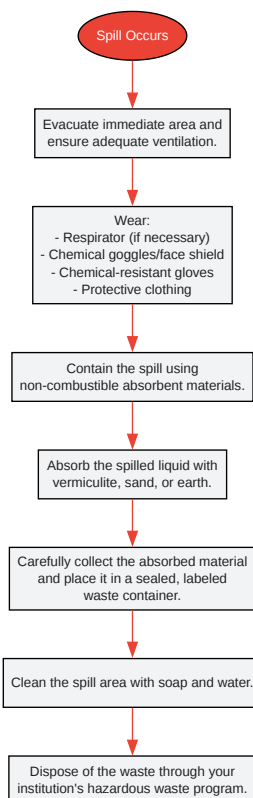
Storage:

- Store **p-Tolyl octanoate** in a cool, dry, and well-ventilated area.[\[12\]](#)
- Keep the container tightly closed to prevent the escape of vapors.[\[12\]](#)
- Store away from heat, sparks, open flames, and other sources of ignition.[\[4\]](#)
- Store separately from strong oxidizing agents, strong acids, and strong bases.[\[12\]](#)

Dispensing and Use:

- Always handle **p-Tolyl octanoate** in a chemical fume hood to ensure adequate ventilation.[\[12\]](#)
- Ground and bond containers when transferring material to prevent static discharge.
- Avoid contact with skin and eyes.[\[5\]](#)
- Do not breathe vapors or mist.[\[5\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Spill Cleanup Protocol



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Spill Response Workflow for **p-Tolyl Octanoate**

For Minor Spills (less than 1 liter and contained):

- Alert personnel in the immediate area.
- Ensure the area is well-ventilated. If in a fume hood, keep the sash down.
- Wearing appropriate PPE, contain the spill with a non-combustible absorbent material such as vermiculite, sand, or earth.[\[16\]](#)
- Carefully collect the absorbed material using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal.[\[17\]](#)
- Clean the spill area with soap and water.[\[18\]](#)

- Place all contaminated cleaning materials into the hazardous waste container.

For Major Spills (large volume, uncontained, or in a poorly ventilated area):

- Evacuate the area immediately.
- Alert your institution's emergency response team.
- If it is safe to do so, and you are trained, shut off ignition sources and increase ventilation.
- Do not attempt to clean up a major spill without proper training and equipment.

Waste Disposal

- All waste containing **p-Tolyl octanoate**, including empty containers and contaminated materials from spills, must be disposed of as hazardous waste.[\[4\]](#)[\[17\]](#)
- Collect waste in a designated, compatible, and properly labeled container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not dispose of it down the drain or in the regular trash.[\[17\]](#)

First Aid Measures

- Inhalation: If vapors are inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[19\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[7\]](#)[\[19\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[7\]](#)[\[19\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)[\[7\]](#)

This technical guide is intended to provide comprehensive safety and handling information for **p-Tolyl octanoate** for an audience of trained professionals. It is not a substitute for a thorough understanding of the specific hazards of this chemical and adherence to all institutional and regulatory safety protocols. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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